

Overcoming solubility issues with Bicyclo[2.2.1]heptan-2-amine HCl

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Compound of Interest

Compound Name: *Bicyclo[2.2.1]heptan-2-amine hydrochloride*

Cat. No.: *B083092*

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Technical Support Center: Bicyclo[2.2.1]heptan-2-amine HCl

For researchers, scientists, and drug development professionals utilizing Bicyclo[2.2.1]heptan-2-amine HCl, ensuring its complete dissolution is critical for experimental success. This technical support center provides practical guidance to overcome common solubility challenges encountered with this compound.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility properties of Bicyclo[2.2.1]heptan-2-amine HCl?

A1: Bicyclo[2.2.1]heptan-2-amine HCl is the hydrochloride salt of a bicyclic amine. As a salt, it is a white crystalline solid that is generally soluble in polar solvents.^[1] The hydrochloride form significantly enhances its aqueous solubility compared to its free base form.^[1] It is also known to be soluble in alcohols.^[1] Due to its hygroscopic nature, it can absorb moisture from the atmosphere, which may affect its physical properties and stability.^[1]

Q2: In which solvents can I expect Bicyclo[2.2.1]heptan-2-amine HCl to be soluble?

A2: While specific quantitative data for Bicyclo[2.2.1]heptan-2-amine HCl is not readily available in the literature, data from a structurally related compound, Mecamylamine

hydrochloride, can provide useful estimates. Based on this, you can expect good solubility in water and polar organic solvents.

Q3: How does pH affect the solubility of Bicyclo[2.2.1]heptan-2-amine HCl?

A3: As an amine hydrochloride, the pH of the solution plays a significant role in the solubility of Bicyclo[2.2.1]heptan-2-amine HCl. In acidic to neutral aqueous solutions, the compound will exist predominantly in its protonated, more polar, and thus more water-soluble form. As the pH becomes more alkaline (basic), the amine hydrochloride will be deprotonated to its free base. The free base is less polar and therefore expected to be less soluble in aqueous solutions.

Q4: What is the recommended storage condition for Bicyclo[2.2.1]heptan-2-amine HCl?

A4: To maintain its integrity, Bicyclo[2.2.1]heptan-2-amine HCl should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^[2] Due to its hygroscopic properties, storage under an inert atmosphere is recommended to prevent moisture absorption.^[1]

Data Presentation

Table 1: Estimated Solubility of Bicyclo[2.2.1]heptan-2-amine HCl in Various Solvents

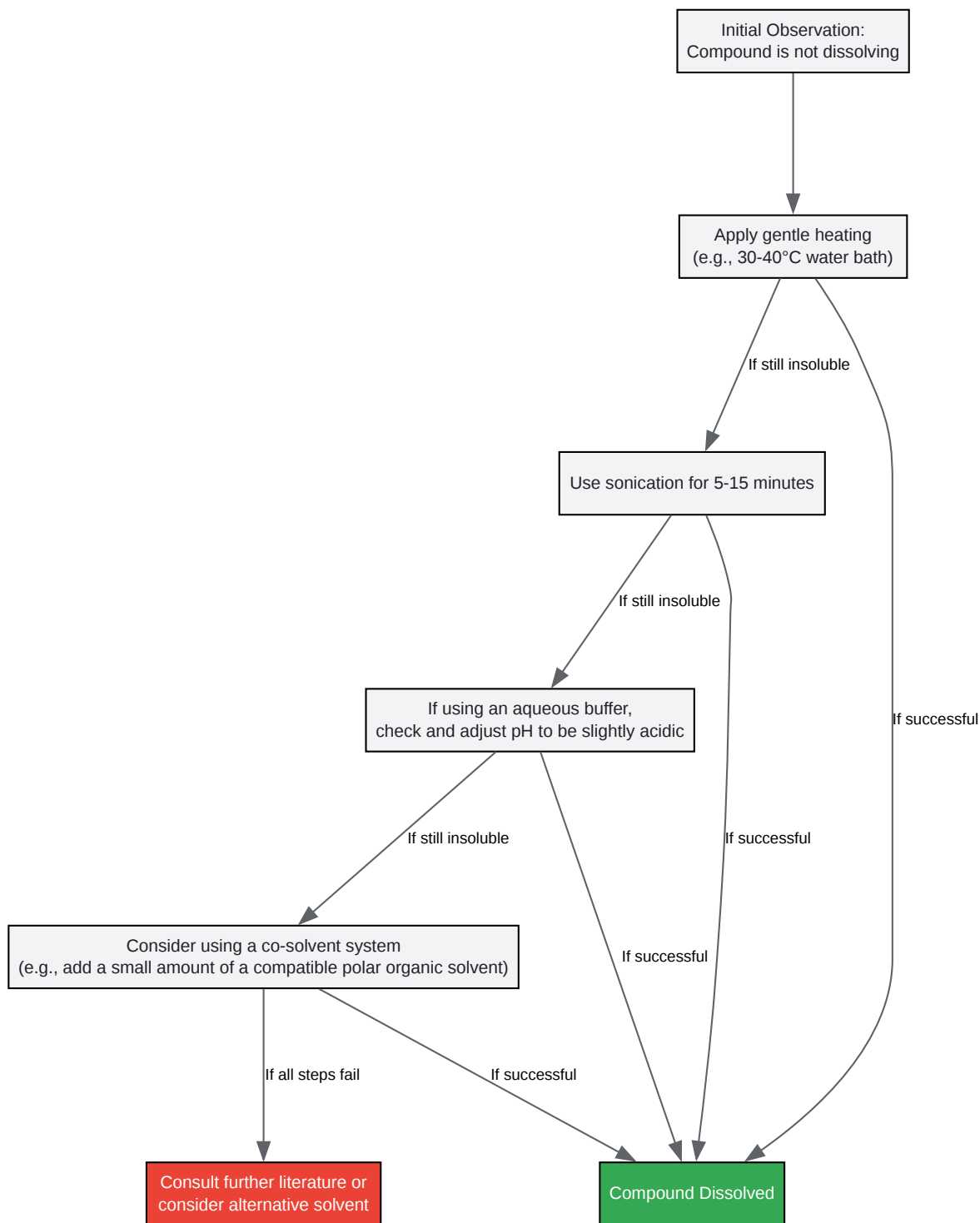
Solvent	Estimated Solubility (mg/mL)*	Solvent Type
Water (PBS, pH 7.2)	~ 5	Polar Protic
Ethanol	~ 20	Polar Protic
Dimethyl Sulfoxide (DMSO)	~ 5	Polar Aprotic
Dimethylformamide (DMF)	~ 2	Polar Aprotic

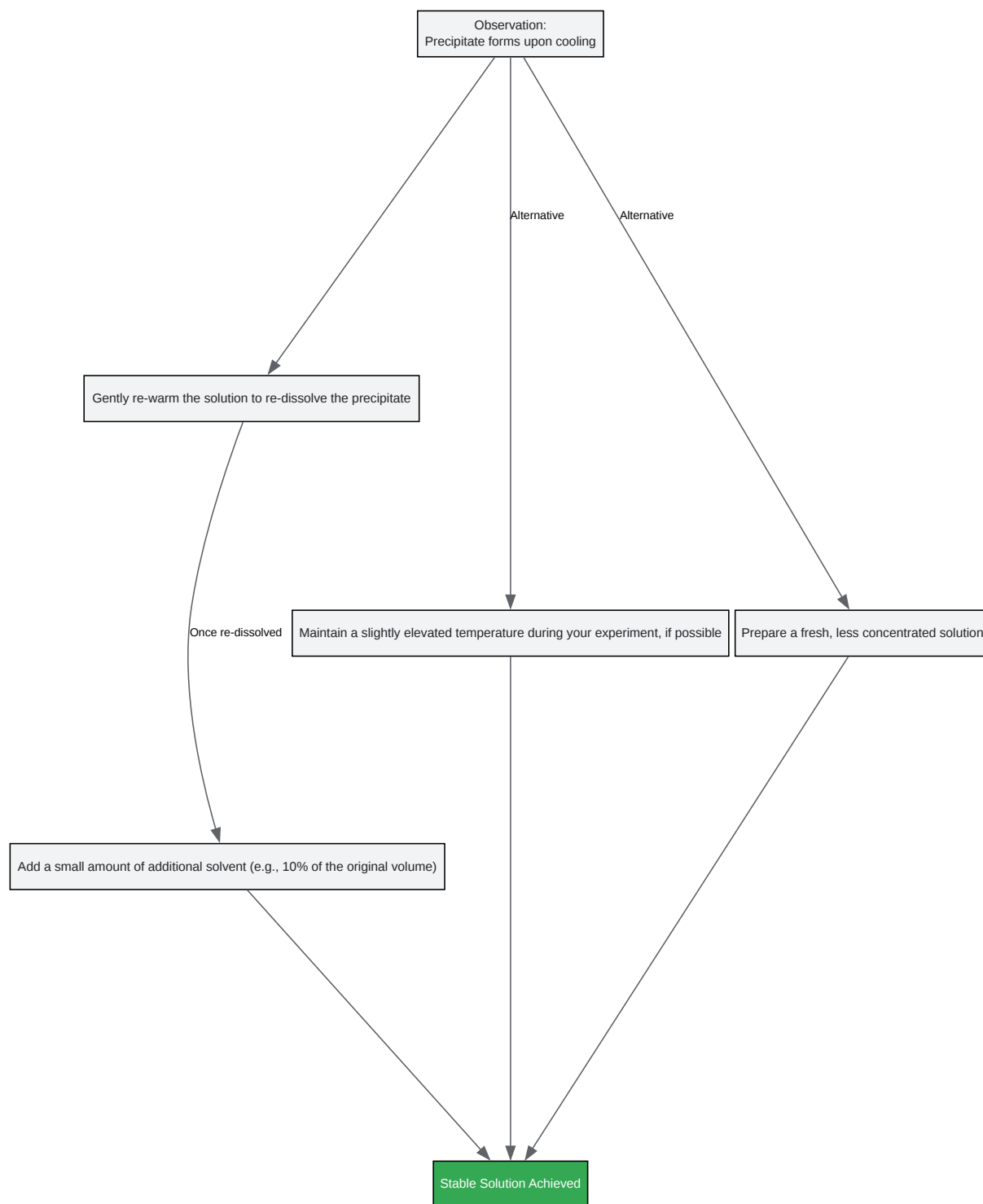
*Note: The quantitative solubility data presented is for the related compound Mecamylamine hydrochloride and should be used as a guideline. Actual solubility may vary.

Troubleshooting Guides

Issue 1: Compound is not dissolving in the chosen solvent at room temperature.

This is a common issue, particularly when trying to prepare concentrated solutions.





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References

- 1. Buy Bicyclo[2.2.1]heptan-2-amine hydrochloride | 65481-69-8 [smolecule.com]
- 2. aksci.com [aksci.com]
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